

Introduction: Unveiling the Spectroscopic Signature of a Key Heterocyclic Building Block

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Compound of Interest

Compound Name: *Thiophene-3,4-diamine dihydrobromide*

CAS No.: *169698-12-8*

Cat. No.: *B063582*

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Thiophene-3,4-diamine and its salts, such as the dihydrobromide, represent a critical class of heterocyclic compounds. The thiophene ring is a foundational scaffold in numerous pharmaceuticals and advanced functional materials. The introduction of diamine functionalities at the 3 and 4 positions creates a symmetrical, electron-rich system with significant potential for further chemical modification, making it a valuable building block in drug discovery and polymer science.

A thorough understanding of a molecule's structure and electronic properties is paramount for its effective application. Spectroscopic analysis provides the empirical data necessary to confirm identity, purity, and structural integrity. However, detailed spectroscopic data for **Thiophene-3,4-diamine dihydrobromide** is not widely published.

This technical guide, therefore, serves as a comprehensive resource for researchers, scientists, and drug development professionals by providing a predictive analysis of its key spectroscopic characteristics. Drawing upon the foundational principles of spectroscopy and established data for thiophene and related amine salts, we will construct an expected

spectroscopic profile. This document will explain the causality behind experimental choices and provide field-proven protocols for acquiring high-quality data.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton and Carbon Skeleton

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. It provides detailed information about the chemical environment, connectivity, and relative abundance of magnetically active nuclei, primarily ^1H (protons) and ^{13}C .

Predicted ^1H NMR Spectrum

The proton NMR spectrum is anticipated to be simple yet highly informative, reflecting the molecule's C_{2v} symmetry. The key to interpretation lies in understanding the electronic effects of the ammonium substituents on the thiophene ring.

- **Thiophene Ring Protons (H-2, H-5):** In unsubstituted thiophene, the protons at the 2 and 5 positions (α -protons) resonate at approximately 7.3 ppm, while the 3 and 4 position protons (β -protons) are found around 7.1 ppm.^{[1][2]} The free diamine ($-\text{NH}_2$) groups are strongly electron-donating, which would shield the adjacent H-2 and H-5 protons, shifting their signal upfield. However, in the dihydrobromide salt, the amine groups are protonated to form electron-withdrawing ammonium ($-\text{NH}_3^+$) groups. This effect significantly deshields the H-2 and H-5 protons, causing a substantial downfield shift. They are expected to appear as a single, sharp singlet due to symmetry, likely in the region of 7.5 - 8.0 ppm.
- **Ammonium Protons ($-\text{NH}_3^+$):** The protons of the two ammonium groups are expected to produce a broad singlet. The chemical shift of these labile protons is highly dependent on the solvent, concentration, and temperature but typically appears in the 7.0 - 9.0 ppm range in a solvent like DMSO- d_6 .^{[3][4][5]} In the presence of trace water, this signal can broaden significantly or exchange with solvent protons.

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum will provide a precise map of the carbon framework. Due to the molecule's symmetry, only two signals are expected for the thiophene ring.

- Thiophene Ring Carbons (C-3, C-4): These carbons are directly attached to the electron-withdrawing ammonium groups. In unsubstituted thiophene, these carbons resonate around 127 ppm.^{[6][7]} The substitution effect of an -NH_3^+ group is complex, but we can predict a resonance in the region of 125 - 135 ppm.
- Thiophene Ring Carbons (C-2, C-5): These carbons are adjacent to the substituted positions. In thiophene, they appear at approximately 125 ppm.^{[6][7]} The electron-withdrawing nature of the adjacent -NH_3^+ groups will likely cause a downfield shift, placing their signal in the 128 - 138 ppm range.^[8]

Predicted NMR Data Summary for Thiophene-3,4-diamine Dihydrobromide

^1H NMR	Predicted Chemical Shift (δ , ppm)
H-2, H-5	7.5 - 8.0 (singlet, 2H)
-NH_3^+	7.0 - 9.0 (broad singlet, 6H)
^{13}C NMR	Predicted Chemical Shift (δ , ppm)
C-2, C-5	128 - 138
C-3, C-4	125 - 135

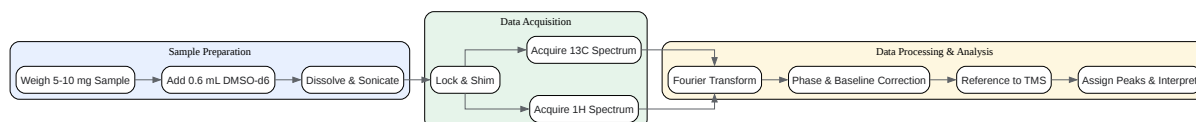
Experimental Protocol for NMR Analysis

This protocol ensures the acquisition of high-quality, reproducible NMR data for an organic salt.

- Sample Preparation:
 - Weigh approximately 5-10 mg of **Thiophene-3,4-diamine dihydrobromide** directly into a clean, dry NMR tube.
 - Add approximately 0.6 mL of a suitable deuterated solvent. Deuterated dimethyl sulfoxide (DMSO-d_6) is an excellent choice as it readily dissolves polar salts and allows for the observation of exchangeable N-H protons. Deuterated water (D_2O) can also be used, but the -NH_3^+ protons will exchange with deuterium and become invisible.

- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for precise chemical shift referencing (0.00 ppm).
- Cap the tube and gently vortex or sonicate to ensure complete dissolution.
- Instrument Setup:
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve maximum homogeneity, which is critical for sharp, well-resolved peaks.
- Data Acquisition:
 - ^1H NMR: Acquire 16-64 scans using a standard single-pulse experiment. A relaxation delay of 2-5 seconds is recommended to ensure quantitative integration.
 - ^{13}C NMR: Acquire a greater number of scans (e.g., 1024 or more) using a proton-decoupled pulse sequence to enhance the signal-to-noise ratio.^[9] A relaxation delay of 2 seconds is typically sufficient.
- Data Processing:
 - Apply Fourier transformation to the acquired Free Induction Decay (FID).
 - Perform phase and baseline corrections on the resulting spectrum.
 - Reference the spectrum to the internal standard (TMS at 0.00 ppm).

Visualization: NMR Analysis Workflow



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Caption: General workflow for NMR spectroscopic analysis.

Part 2: Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifying Key Functional Groups

FT-IR spectroscopy is a rapid and non-destructive technique that identifies functional groups within a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. For **Thiophene-3,4-diamine dihydrobromide**, the FT-IR spectrum is dominated by the powerful absorptions of the ammonium groups.

Predicted FT-IR Spectrum

The transition from a primary amine to an ammonium salt results in a dramatic and easily identifiable change in the IR spectrum.^[10]

- **N-H Vibrations (Ammonium):** The most characteristic feature will be a very strong, broad absorption band in the 3200-2800 cm^{-1} region. This band arises from the N-H stretching vibrations of the $-\text{NH}_3^+$ group and often obscures the aromatic C-H stretches.^{[11][12]} Additionally, a strong ammonium bending (scissoring) vibration is expected in the 1600-1500 cm^{-1} region.^[13]
- **Thiophene Ring Vibrations:**

- Aromatic C-H Stretch: A weak absorption is expected just above 3000 cm^{-1} (e.g., ~3100 cm^{-1}), though it may be merged with the broad N-H stretch.^[14]
- C=C Ring Stretch: Aromatic ring stretching vibrations will appear in the 1550-1400 cm^{-1} region.^{[15][16]} These may be sharp peaks superimposed on the broader ammonium bending absorption.
- C-S Vibration: The C-S stretching mode within the thiophene ring typically appears as a weaker band in the 750-600 cm^{-1} region.^[17]

Predicted FT-IR Data Summary

Vibrational Mode	Predicted Wavenumber (cm^{-1})
N-H Stretch ($-\text{NH}_3^+$)	3200 - 2800 (Strong, Broad)
Aromatic C-H Stretch	~3100 (Weak, may be obscured)
N-H Bend ($-\text{NH}_3^+$)	1600 - 1500 (Strong)
C=C Ring Stretch	1550 - 1400 (Medium-Weak)
C-S Ring Vibration	750 - 600 (Weak)

Experimental Protocol for FT-IR Analysis (KBr Pellet Method)

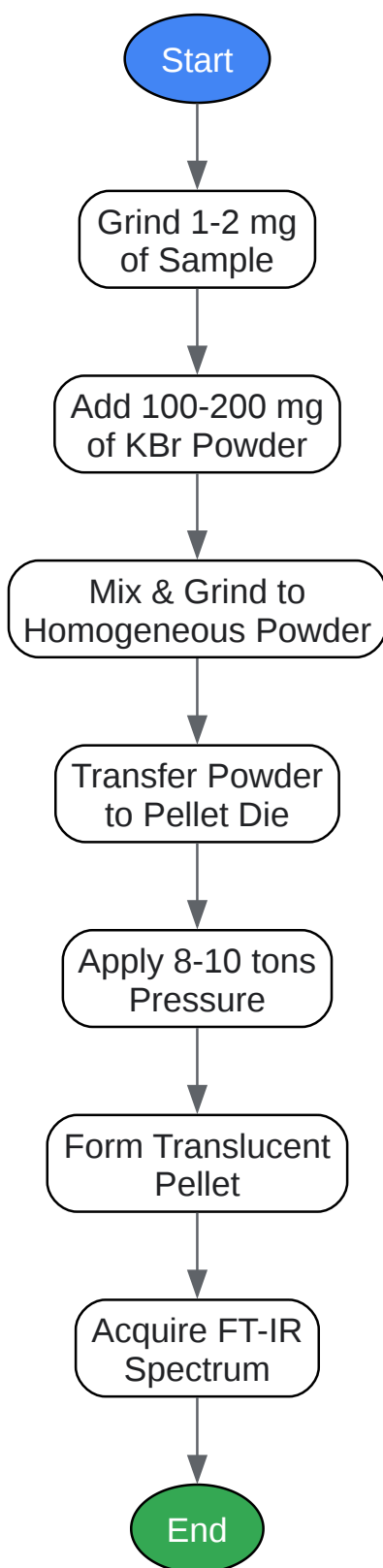
The potassium bromide (KBr) pellet method is a standard and reliable technique for obtaining high-quality FT-IR spectra of solid samples.

- Sample Preparation:
 - Gently grind ~1-2 mg of the **Thiophene-3,4-diamine dihydrobromide** sample with a clean agate mortar and pestle.
 - Add ~100-200 mg of dry, FT-IR grade KBr powder.
 - Thoroughly mix and grind the sample and KBr together until a fine, homogeneous powder is obtained. The quality of the final spectrum is highly dependent on the particle size and

homogeneity of this mixture.

- Pellet Formation:
 - Transfer a small amount of the powder mixture into a pellet press die.
 - Assemble the die and apply pressure using a hydraulic press (typically 8-10 tons) for 1-2 minutes.
 - Carefully release the pressure and extract the die. The resulting pellet should be thin and translucent.
- Data Acquisition:
 - Place the KBr pellet into the sample holder of the FT-IR spectrometer.
 - Acquire a background spectrum of the empty sample chamber first.
 - Acquire the sample spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1} .
 - The instrument software will automatically ratio the sample spectrum against the background to produce the final absorbance or transmittance spectrum.

Visualization: KBr Pellet Preparation Workflow



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Caption: Step-by-step workflow for KBr pellet preparation.

Part 3: Mass Spectrometry (MS): Determining Molecular Mass and Integrity

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. For a salt like **Thiophene-3,4-diamine dihydrobromide**, a soft ionization technique such as Electrospray Ionization (ESI) is required to observe the intact molecule without thermal decomposition.

Predicted Mass Spectrum (ESI+)

When analyzed by ESI in positive ion mode, the salt will dissociate in solution, and the spectrometer will detect the protonated form of the free base.

- **Molecular Ion:** The free base, Thiophene-3,4-diamine ($C_4H_6N_2S$), has a monoisotopic mass of 114.03. In ESI positive mode, the most prominent ion observed will be the protonated molecule, $[M+H]^+$, at an m/z of approximately 115.04.
- **Nitrogen Rule:** The Nitrogen Rule states that a molecule with an even number of nitrogen atoms will have an even nominal molecular weight. Thiophene-3,4-diamine (2 nitrogen atoms) has a molecular weight of 114, which is consistent with the rule. The resulting $[M+H]^+$ ion will therefore have an odd m/z of 115, providing strong evidence for the presence of the diamine structure.[\[18\]](#)[\[19\]](#)[\[20\]](#)
- **Isotope Pattern:** The presence of a sulfur atom will result in a characteristic isotope peak at $[M+H+2]^+$ ($m/z \sim 117$) with an abundance of approximately 4.4% relative to the $[M+H]^+$ peak. This isotopic signature is a key confirmation of a sulfur-containing compound.
- **Fragmentation:** While ESI is a soft technique, some fragmentation can be induced. Common fragmentation pathways for protonated diamines might include the loss of ammonia (NH_3) or hydrogen cyanide (HCN), leading to fragment ions at lower m/z values.

Experimental Protocol for ESI-MS Analysis

- **Sample Preparation:**
 - Prepare a dilute solution of the sample (~ 0.1 mg/mL) in a suitable solvent such as methanol, acetonitrile, or a water/methanol mixture. A small amount of formic acid ($\sim 0.1\%$)

can be added to the solvent to promote protonation and enhance the signal in positive ion mode.

- Instrument Setup:
 - The analysis is typically performed using a Liquid Chromatography (LC) system coupled to a mass spectrometer (LC-MS), or by direct infusion using a syringe pump.
 - Set the ESI source to positive ion mode.
 - Optimize source parameters such as capillary voltage (~3-4 kV), gas flow (nebulizing and drying gases), and source temperature to achieve a stable spray and maximum ion signal.
- Data Acquisition:
 - Acquire data over a relevant mass range, for instance, m/z 50-500.
 - High-resolution mass spectrometry (e.g., using a TOF or Orbitrap analyzer) is highly recommended to obtain an accurate mass measurement of the $[M+H]^+$ ion, which can be used to confirm the elemental composition.

Part 4: UV-Visible Spectroscopy: Probing the Electronic Transitions

UV-Vis spectroscopy measures the absorption of ultraviolet and visible light, providing information about the electronic transitions within a molecule, particularly in conjugated π -systems.

Predicted UV-Vis Spectrum

The UV-Vis spectrum of **Thiophene-3,4-diamine dihydrobromide** is defined by the electronic structure of the thiophene ring and the profound influence of the substituents.

- Unsubstituted Thiophene: Thiophene exhibits a strong $\pi \rightarrow \pi^*$ transition with a maximum absorbance (λ_{max}) around 231 nm.^{[21][22][23][24]}
- Effect of Amine Groups (Free Base): In the unprotonated free diamine, the lone pair of electrons on each nitrogen atom acts as a powerful auxochrome, extending the conjugated

system through resonance. This would cause a significant bathochromic (red) shift in the λ_{max} to a much longer wavelength compared to thiophene.

- **Effect of Protonation (Dihydrobromide Salt):** Upon protonation to form the dihydrobromide salt, the nitrogen lone pairs are engaged in bonding with protons and are no longer available for resonance with the thiophene ring. This effectively isolates the thiophene chromophore. Consequently, a pronounced hypsochromic (blue) shift is expected. The resulting spectrum will lose the extended conjugation effect, and the λ_{max} is predicted to shift back to a shorter wavelength, appearing very close to that of unsubstituted thiophene, likely in the 230-240 nm range.^{[3][25]}

Experimental Protocol for UV-Vis Analysis

- **Sample Preparation:**
 - Choose a UV-transparent solvent. Ethanol or water are suitable choices.
 - Prepare a stock solution of the sample of known concentration.
 - Perform serial dilutions to create a working solution with an absorbance in the optimal range of 0.1-1.0 AU.
- **Data Acquisition:**
 - Use a dual-beam UV-Vis spectrophotometer.
 - Fill one cuvette with the pure solvent to serve as the reference (blank).
 - Fill a matched cuvette with the sample solution.
 - Calibrate the instrument by running a baseline with the blank cuvette in both beams.
 - Scan the sample across the desired wavelength range (e.g., 200-400 nm) to record the absorption spectrum and identify the λ_{max} .

Conclusion

This guide provides a detailed, predictive framework for the comprehensive spectroscopic characterization of **Thiophene-3,4-diamine dihydrobromide**. By understanding the fundamental properties of the thiophene core and the significant electronic impact of protonated amine substituents, researchers can confidently interpret experimental data. The predicted spectra—a simple ^1H NMR with a downfield aromatic singlet, a two-line ^{13}C NMR, a dominant FT-IR spectrum showing strong ammonium absorptions, a mass spectrum confirming the protonated free base via the Nitrogen Rule, and a UV-Vis spectrum exhibiting a hypsochromic shift back towards the parent thiophene—together form a unique and verifiable spectroscopic signature. The provided protocols offer a robust methodology for obtaining this data, ensuring scientific integrity and accelerating research and development in the many fields where this valuable compound may be applied.

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